

Application Notes: Coelenterazine H for In Vivo Bioluminescence Imaging

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Compound of Interest

Compound Name: Coelenterazine H

Cat. No.: B1669287

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Coelenterazine H (h-CTZ), a synthetic analog of native coelenterazine, serves as a high-sensitivity luminescent substrate for a variety of marine luciferases, most notably Renilla luciferase (Rluc) and the photoprotein aequorin.[1][2][3] Its unique properties make it a valuable tool for non-invasive in vivo bioluminescence imaging (BLI), enabling researchers and drug development professionals to monitor cellular processes, track cell fate, and assess disease progression in living organisms.[3]

Unlike native coelenterazine, **Coelenterazine H** can produce significantly different light output and kinetics depending on the enzyme. With the photoprotein aequorin, it can generate an initial light intensity that is up to 20 times higher, making it a more sensitive sensor for applications like calcium imaging.[4] When used with Renilla luciferase, it tends to produce a lower initial signal but with a longer-lasting glow, which can be advantageous for high-throughput screening (HTS) applications.

Coelenterazine H is cell-permeable and has found utility in various applications, including Bioluminescence Resonance Energy Transfer (BRET) studies, reporter gene assays, and the detection of reactive oxygen species. For in vivo use, a critical consideration is its solubility. Standard **Coelenterazine H** is soluble in organic solvents like methanol and ethanol. However, water-soluble formulations are available and often recommended for animal studies to avoid the potential toxicity associated with organic solvents, allowing for higher and repeated doses.

Data Presentation

Table 1: Physicochemical Properties of Coelenterazine H

| Property | Description | Reference(s) |
|----------------------|--|--------------|
| Synonyms | h-CTZ, 2-Deoxycoelenterazine | |
| Molecular Formula | C ₂₆ H ₂₁ N ₃ O ₂ | |
| Molecular Weight | 407.5 g/mol | |
| Appearance | Yellow powder | |
| Solubility | Soluble in methanol and ethanol; insoluble in DMSO. Water-soluble formulations are also available. | |
| Purity | ≥ 99% | |
| Storage | Store as a dry powder at -20°C or -80°C, protected from light, oxygen, and moisture. | |
| Compatible Enzymes | Renilla luciferase (Rluc), Aequorin | |
| Incompatible Enzymes | Not recommended for Gaussia luciferase (Gluc) | |

Table 2: Performance Comparison: Coelenterazine H vs. Native Coelenterazine

| Feature | Coelenterazine H | Native Coelenterazine | Reference(s) |
|--------------------------------|---|---|--------------|
| Aequorin Interaction | Up to 20-fold higher initial light intensity. | Standard baseline signal. | |
| Renilla Luciferase Interaction | Lower initial intensity but longer-lasting signal decay (prolonged glow). | Higher initial peak with faster signal decay. | |
| Ca ²⁺ Sensitivity | More sensitive to Ca ²⁺ , valuable for measuring small changes in concentration. | Standard Ca ²⁺ sensitivity. | |
| Primary Advantage | Enhanced sensitivity with Aequorin; prolonged signal for HTS with RLuc. | Natural substrate, well-characterized kinetics. | |

Experimental Protocols

Protocol 1: Preparation of Coelenterazine H Stock Solution

Note: **Coelenterazine H** is unstable in aqueous solutions and prone to auto-oxidation. Stock solutions should be prepared fresh or stored under inert gas at -80°C for long-term stability.

Materials:

- **Coelenterazine H** powder
- Ethanol or Methanol
- 3N Hydrochloric Acid (HCl) (optional, aids stability)
- Sterile, light-blocking microcentrifuge tubes

Procedure:

- Allow the **Coelenterazine H** vial to equilibrate to room temperature before opening to prevent condensation.
- Prepare the solvent. One method involves using Ethanol with 2% v/v 3N HCl. Alternatively, acidified and degassed methanol can be used to prevent oxidation.
- Under low-light conditions, dissolve the **Coelenterazine H** powder in the prepared solvent to create a stock solution, for example, at a concentration of 5 mg/mL.
- Vortex briefly until fully dissolved.
- If not for immediate use, aliquot into single-use, light-blocking tubes, purge with argon or nitrogen gas, and store at -80°C.

Protocol 2: Preparation of Working Solution for In Vivo Injection

Materials:

- **Coelenterazine H** stock solution (from Protocol 1)
- Sterile, endotoxin-free Phosphate-Buffered Saline (PBS)
- Sterile syringe and needles (25-27 gauge or higher)

Procedure:

- Thaw a single-use aliquot of the **Coelenterazine H** stock solution, if frozen.
- Calculate the required volume based on the desired final dose. The recommended dosage for intravenous (IV) injection in mice is typically 15–100 µg per mouse.
- Just prior to injection, dilute the stock solution with sterile PBS to the final desired concentration. For example, add 20 µL of a 5 mg/mL stock solution to 130 µL of PBS for a total volume of 150 µL.

- Mix gently by inversion. The working solution should be used immediately.

Note on Water-Soluble Formulations: If using a commercially available water-soluble **Coelenterazine H**, follow the manufacturer's instructions. These formulations are typically dissolved directly in sterile water or PBS, can be injected at higher concentrations (e.g., up to 500 µg in 100 µl), and are safer for repeated injections.

Protocol 3: In Vivo Bioluminescence Imaging Procedure

Materials:

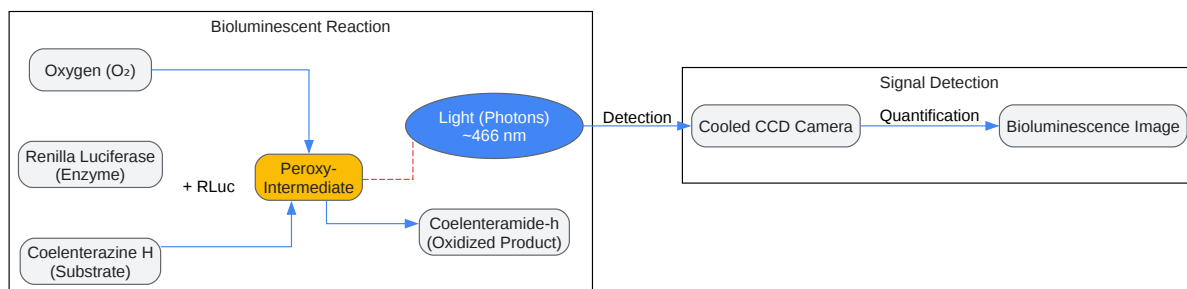
- Animal model with cells expressing Renilla luciferase or Aequorin
- Prepared **Coelenterazine H** working solution
- Anesthesia system (e.g., isoflurane vaporizer)
- In vivo imaging system (e.g., IVIS) with a cooled CCD camera
- Heating pad or chamber to maintain animal body temperature

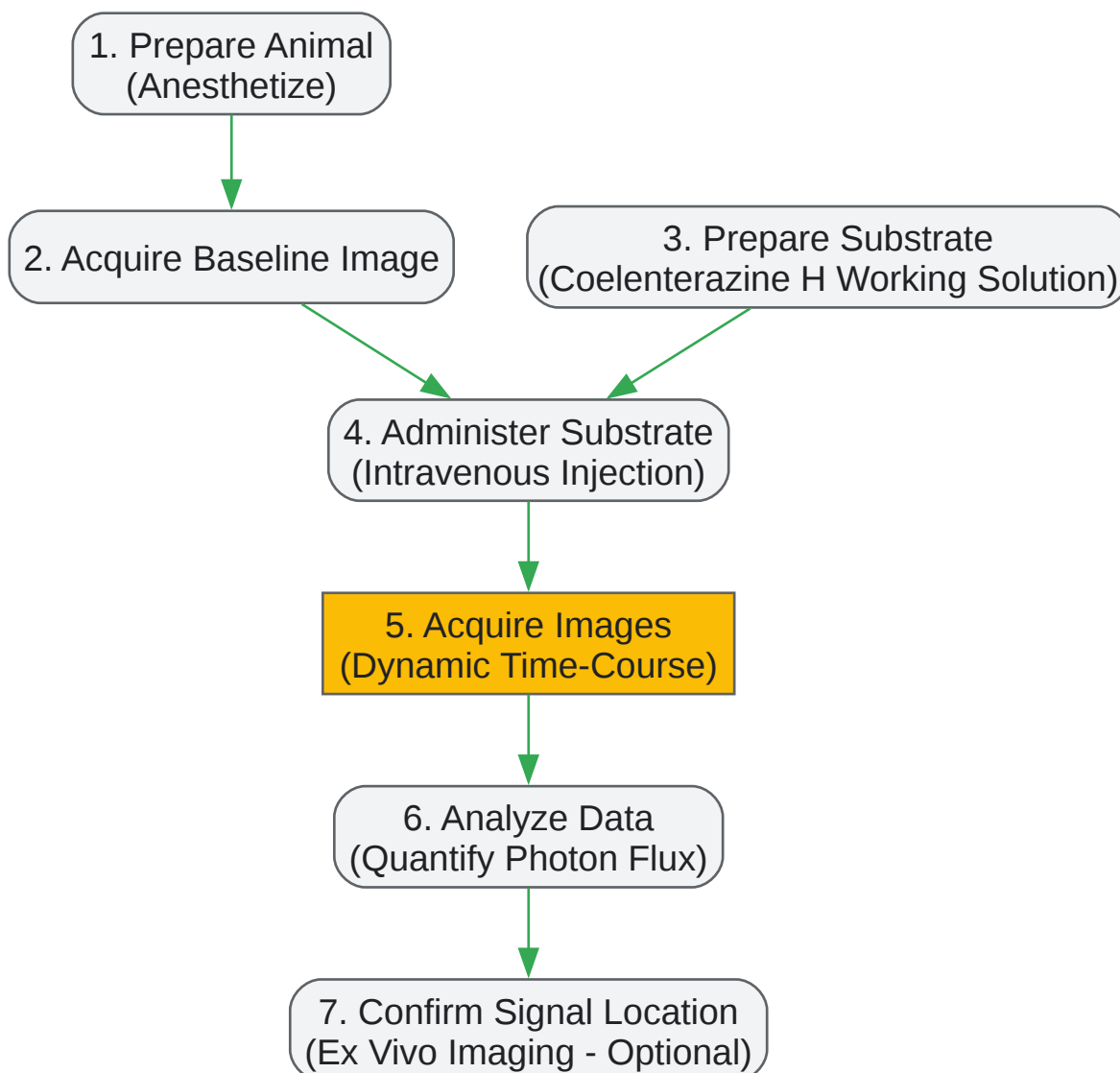
Procedure:

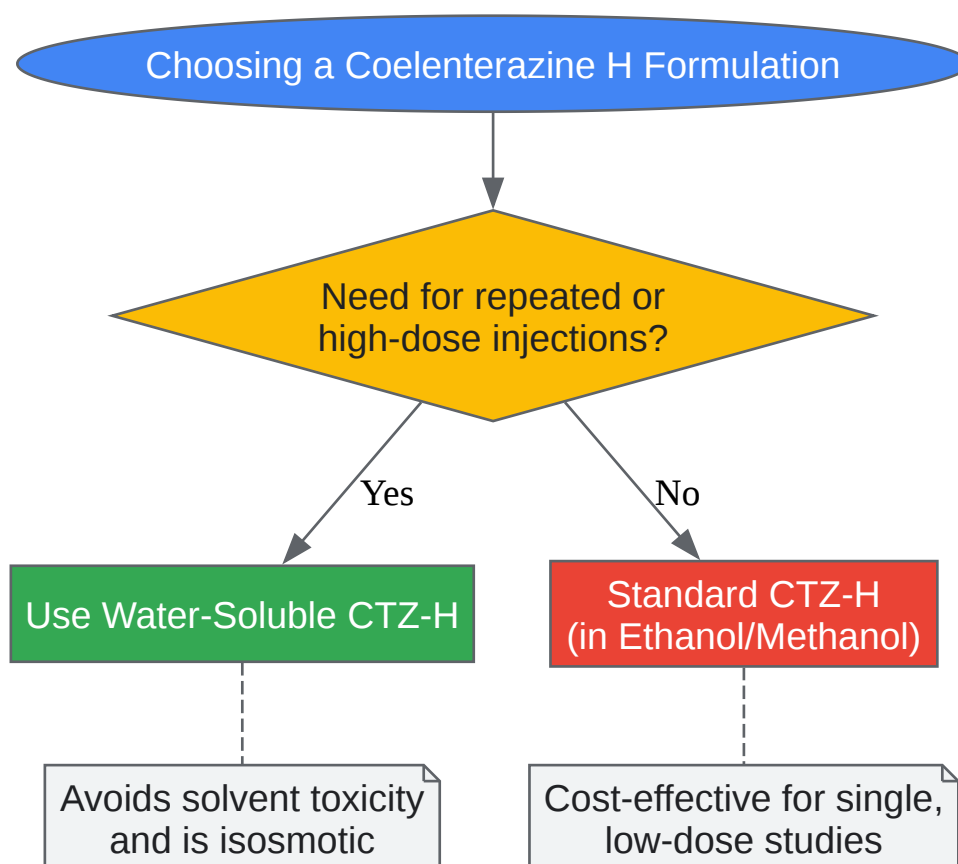
- **Animal Preparation:** Anesthetize the mouse using isoflurane (e.g., 5% for induction, 1.5-2.5% for maintenance). Place the anesthetized animal inside the imaging chamber on the heated stage.
- **Background Image:** Acquire a baseline image before substrate injection to check for any background luminescence.
- **Substrate Administration:** The preferred route for coelenterazine is intravenous (tail vein) injection to ensure rapid systemic distribution. Inject the prepared working solution (typically 15-150 µL per mouse).
- **Image Acquisition:** Begin imaging immediately after intravenous injection, as the peak signal for coelenterazine is typically very rapid.

- Set the imaging parameters. Use an open filter ("luminescence") and adjust exposure time (e.g., 1 second to 5 minutes) and binning to achieve a good signal-to-noise ratio without saturation.
- Continue to acquire a series of images over time to capture the signal kinetics (see Protocol 4).

Mandatory Visualizations







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